

An In-depth Technical Guide to the Safety of Diallyl Malonate

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Compound of Interest

Compound Name: Diallyl malonate

Cat. No.: B160601

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety information for **diallyl malonate**, also known as diethyl 2,2-diallylmalonate. The information is compiled from various safety data sheets (SDSs) and chemical databases to ensure a thorough understanding for professionals in research and development. This document presents quantitative data in structured tables and visualizes key safety workflows and hazard classifications as mandated.

Chemical and Physical Properties

Diallyl malonate is a colorless to pale yellow liquid with a fruity odor.^[1] It is soluble in organic solvents like ethanol and ether but has limited solubility in water.^[1] Below is a summary of its key physical and chemical properties.

Property	Value	Source
Molecular Formula	C ₁₃ H ₂₀ O ₄	[1][2][3]
Molecular Weight	240.30 g/mol	[3][4]
Appearance	Colorless to pale yellow liquid	[1][5]
Odor	Fruity	[1]
Density	0.994 g/mL at 25 °C	[2][6][7]
Boiling Point	128-130 °C at 12 mmHg	[2][6][7]
Flash Point	>110 °C (>230 °F)	[2][5]
Water Solubility	Sparingly soluble (0.72 g/L at 25°C)	[2][7]
Refractive Index	n _{20/D} 1.446	[6][7]

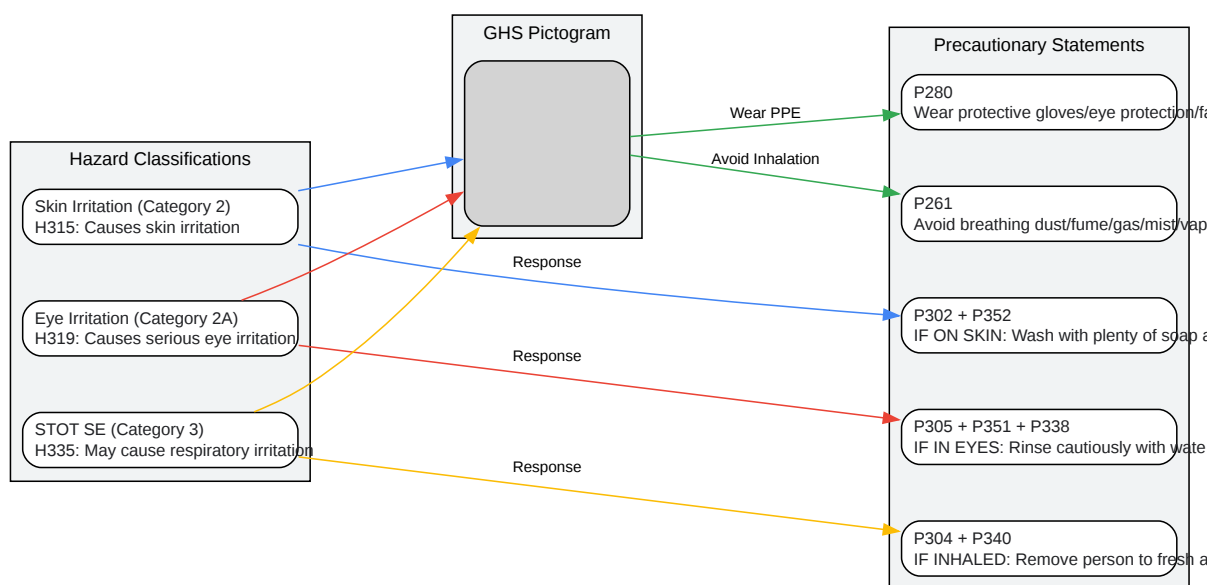
Hazard Identification and Classification

Diallyl malonate is classified as a hazardous substance. The following table summarizes its GHS classification.

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3 (Respiratory system)	H335: May cause respiratory irritation

Sources:[3][6][8][9][10]

The relationship between the hazard classifications and the corresponding safety measures is visualized in the diagram below.



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Caption: GHS Hazard Classification and Precautionary Response for **Diallyl Malonate**.

Toxicological Information

The toxicological properties of **diallyl malonate** have not been fully investigated.[5][9]

However, it is known to cause skin, eye, and respiratory irritation.[3][5][8]

Endpoint	Result	Species	Source
Acute Toxicity	No data available	-	[10]
Skin Corrosion/Irritation	Category 2	-	[10]
Serious Eye Damage/Irritation	Category 2	-	[10]
Respiratory or Skin Sensitization	No data available	-	[10]
Germ Cell Mutagenicity	No data available	-	[10]
Carcinogenicity	No data available	-	[10]
Reproductive Toxicity	No data available	-	[10]
STOT-Single Exposure	Category 3 (Respiratory system)	-	[10]
STOT-Repeated Exposure	No data available	-	[10]
Aspiration Hazard	No data available	-	[10]

Experimental Protocols: Detailed methodologies for the toxicological studies cited in safety data sheets are typically not publicly available. This information is proprietary to the commercial laboratories that conduct the testing under regulatory guidelines (e.g., OECD, EPA). The summaries provided in SDSs are intended to convey the hazards to end-users.

First-Aid Measures

In case of exposure to **diallyl malonate**, the following first-aid measures should be taken.[\[5\]](#)[\[9\]](#)

Exposure Route	First-Aid Procedure
Inhalation	Remove person to fresh air and keep comfortable for breathing. If not breathing, give artificial respiration. Get medical attention if you feel unwell.[5][9]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower for at least 15 minutes. If skin irritation occurs, get medical advice/attention.[5][9]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Get medical attention.[5][9]
Ingestion	Clean mouth with water and drink plenty of water afterwards. Do NOT induce vomiting. Get medical attention.[5][9]

Handling, Storage, and Emergency Procedures

Proper handling and storage are crucial to ensure safety when working with **diallyl malonate**.

Handling:

- Avoid contact with skin and eyes.[5]
- Avoid breathing vapors or mist.[5]
- Use only outdoors or in a well-ventilated area.[9]
- Wash hands thoroughly after handling.[9]

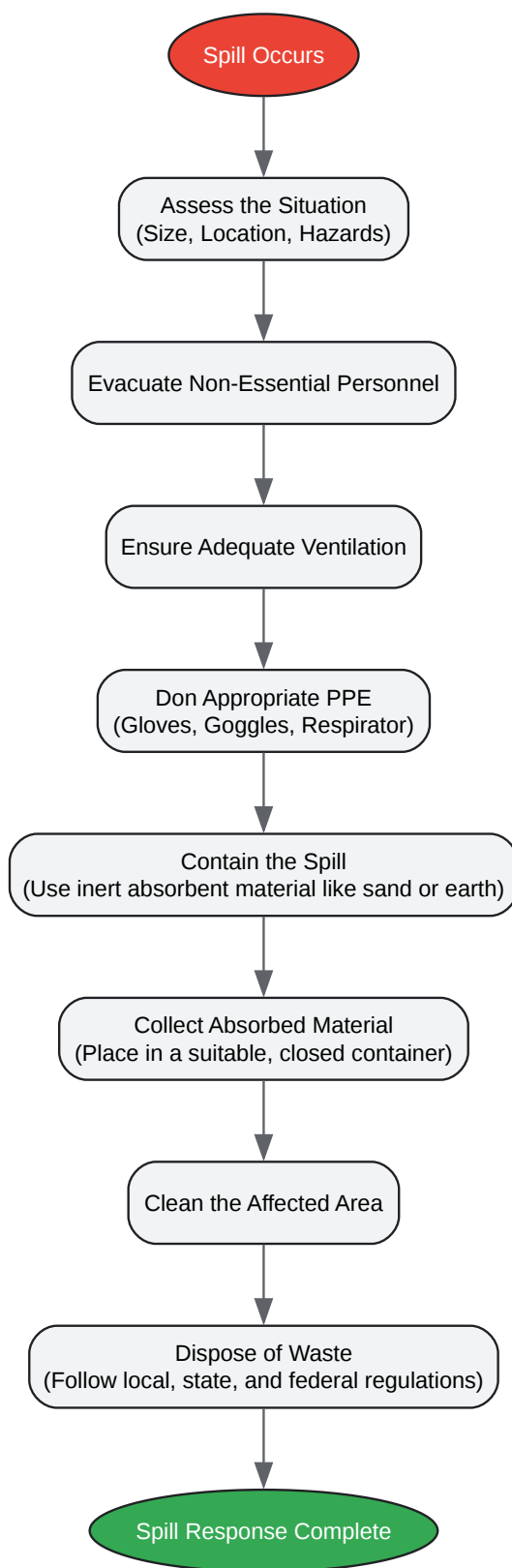
Storage:

- Store in a cool, dry, and well-ventilated place.[5][9]

- Keep the container tightly closed.[\[5\]](#)[\[9\]](#)
- Store locked up.[\[9\]](#)
- Incompatible materials include acids, bases, and strong oxidizing agents.[\[5\]](#)[\[9\]](#)

Spill Response Workflow:

The following diagram illustrates the logical workflow for responding to a **diallyl malonate** spill.



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Caption: Logical Workflow for **Diallyl Malonate** Spill Response.

Fire-Fighting Measures

Suitable Extinguishing Media:

- Water spray[5][9][11]
- Carbon dioxide (CO₂)[5][9][11]
- Dry chemical[5][9][11]
- Foam[5][11]

Unsuitable Extinguishing Media: No limitations are given for this substance.

Specific Hazards Arising from the Chemical:

- Combustible liquid.[11]
- Vapors are heavier than air and may spread along floors.
- Forms explosive mixtures with air on intense heating.
- Hazardous combustion products include carbon oxides (CO, CO₂).[5][9]

Protective Equipment for Firefighters:

- Wear a self-contained breathing apparatus (SCBA) with a full face-piece operated in pressure-demand or other positive pressure mode.[5][9]
- Wear appropriate protective clothing to prevent skin contact.

Ecological Information

Ecotoxicity: Do not let the product enter drains.[9] The ecological effects have not been fully investigated.

Persistence and Degradability: The substance is insoluble in water and is not likely to be mobile in the environment due to its low water solubility.[9]

Bioaccumulation/Accumulation: No information is available.[9]

This guide is intended for informational purposes for trained professionals and should not be a substitute for a formal safety review and adherence to all applicable regulations. Always consult the most current Safety Data Sheet from your supplier before handling this chemical.

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